

Synthesis of iso-Hexahydrocannabiphorol (iso-HHCP) for Research Applications

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Compound of Interest

Compound Name: *iso-Hexahydrocannabiphorol*

Cat. No.: *B15622121*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis, purification, and characterization of **iso-hexahydrocannabiphorol** (iso-HHCP) for research purposes. The information is intended for qualified scientific professionals in controlled laboratory settings.

Introduction

iso-Hexahydrocannabiphorol (iso-HHCP) is a synthetic cannabinoid and an isomer of hexahydrocannabiphorol (HHCP). It has been identified as a byproduct in the synthesis of HHCP, suggesting a purely synthetic origin.[1][2][3] The presence of iso-HHCP is considered an indicator that the synthesis did not start from naturally occurring cannabinoids like cannabidiol (CBD), primarily due to the difference in the length of the alkyl side chain.[1][2][3] As a novel compound, the pharmacological and toxicological properties of iso-HHCP are not well-characterized, making it a molecule of significant interest for research in cannabinoid science and drug development.

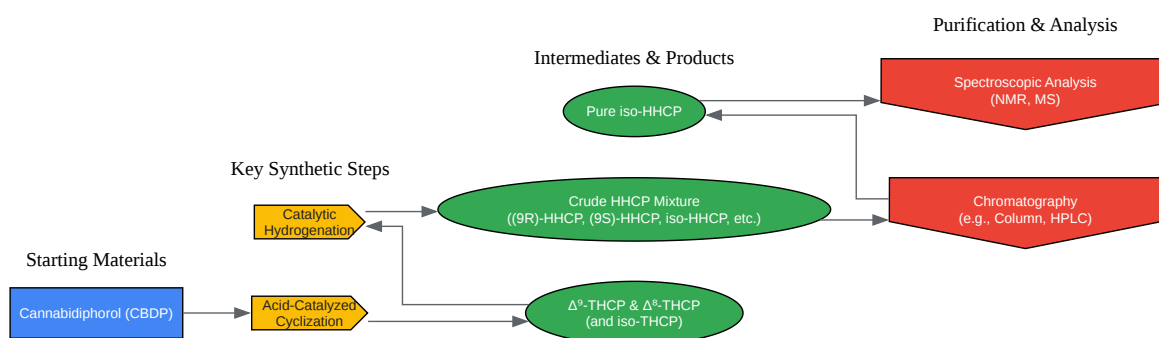
This document outlines a probable synthetic route to obtain iso-HHCP as a research standard, focusing on its isolation from a mixture of related cannabinoids. It also details the necessary analytical techniques for its unambiguous identification.

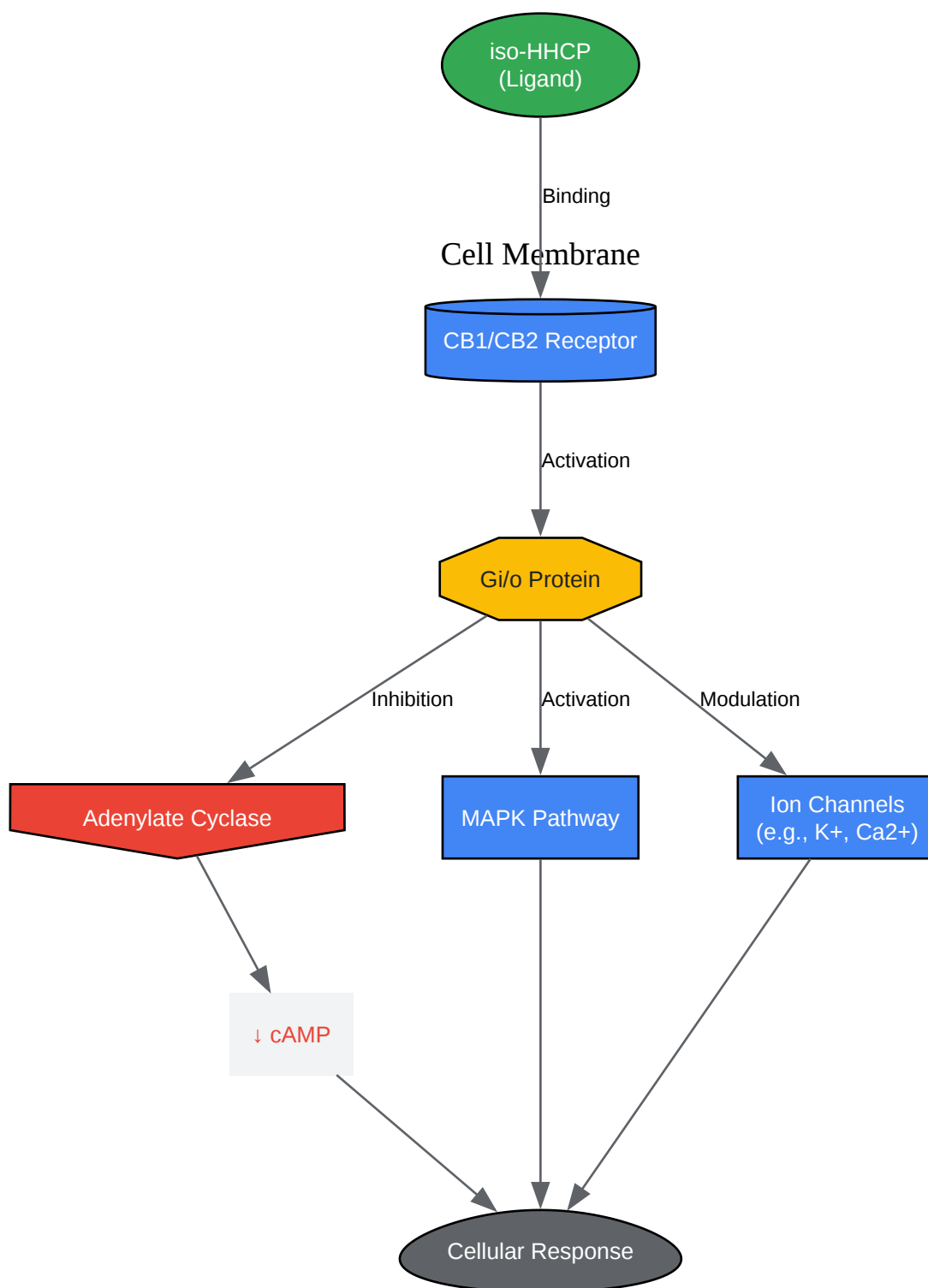
Synthetic Pathway and Rationale

A direct and optimized synthesis specifically for iso-HHCP has not been extensively reported in scientific literature. However, based on its co-synthesis with HHCP, a practical approach for obtaining research quantities of iso-HHCP involves the synthesis of an HHCP mixture followed by chromatographic separation of the isomers. The synthesis of HHCP can be achieved through the hydrogenation of tetrahydrocannabiphorol (THCP) isomers (Δ^9 -THCP and Δ^8 -THCP).^[4] These THCP isomers can, in turn, be synthesized from cannabidiphorol (CBDP) or through a total synthesis approach. An alternative route for synthesizing HHC, a related compound, involves the acid-catalyzed cyclization of cannabidiol (CBD) to form THC isomers, followed by hydrogenation.^{[4][5][6]}

The formation of the "iso" structure, such as dihydro-iso-tetrahydrocannabinol (dihydro-iso-THC), has been noted as a byproduct in the synthesis of Δ^8 -THC or Δ^9 -THC from cannabidiol.^{[7][8]} This suggests that the formation of iso-HHCP likely occurs during the cyclization step leading to the THCP core structure, which is subsequently hydrogenated.

The proposed synthetic workflow for obtaining iso-HHCP is depicted in the following diagram:





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